

The Discovery and Enduring Legacy of 2-(Diethylamino)ethanol: A Technical Guide

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Compound Name: 2-(Diethylamino)ethanol

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An In-depth Exploration of the Synthesis, Properties, and Historical Significance of a Versatile Chemical Intermediate

Abstract

2-(Diethylamino)ethanol (DEAE), a seemingly unassuming organic compound, holds a significant place in the annals of medicinal chemistry and industrial applications. While not a household name, its synthesis was a critical step in the development of one of the first commercially successful synthetic local anesthetics, procaine (Novocain). This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **2-(Diethylamino)ethanol**. It delves into the experimental protocols for its synthesis and its pivotal role in the creation of procaine. Furthermore, this document explores the diverse applications of DEAE that have evolved over the past century, highlighting its enduring importance for researchers, scientists, and professionals in drug development and various chemical industries.

Introduction: The Quest for a Safer Anesthetic

The late 19th and early 20th centuries were a period of profound advancement in the field of medicine. However, the available options for local anesthesia were limited and fraught with challenges. Cocaine, the primary local anesthetic at the time, was effective but carried significant risks, including toxicity and the potential for addiction.^{[1][2]} This pressing need for a safer alternative spurred chemists to explore novel synthetic pathways.

It was in this context that German chemist Alfred Einhorn and his team embarked on the research that would lead to a groundbreaking discovery.^{[1][2]} Their work culminated in the synthesis of procaine in 1905, a compound that would revolutionize local anesthesia and remain a mainstay in medical and dental practice for decades.^{[2][3][4][5]} The synthesis of procaine was intrinsically linked to the availability of a key intermediate: **2-(Diethylamino)ethanol**.

The Emergence of 2-(Diethylamino)ethanol

While a specific date or individual credited with the "discovery" of **2-(Diethylamino)ethanol** is not prominently documented, its synthesis and characterization were a product of the burgeoning field of organic chemistry in the early 20th century.^[6] The development of alkanolamine chemistry provided the foundational knowledge for its creation.^[6] The primary historical significance of DEAE is its role as a crucial building block in the synthesis of procaine, first achieved by Alfred Einhorn in 1905.^{[1][3][4]}

Physicochemical Properties of 2-(Diethylamino)ethanol

2-(Diethylamino)ethanol is a colorless to light yellowish, hygroscopic liquid with a characteristic amine-like odor.^{[7][8][9][10]} Its bifunctional nature, possessing both a tertiary amine and a primary alcohol group, contributes to its versatile chemical reactivity and solubility.^{[11][12][13][14]}

Table 1: Physical and Chemical Properties of **2-(Diethylamino)ethanol**

Property	Value	References
Molecular Formula	C6H15NO	[9][15]
Molar Mass	117.19 g/mol	[9]
Appearance	Colorless to light yellowish liquid	[7][8][9][10]
Odor	Nauseating, ammonia-like	[8][9][10]
Boiling Point	161-163 °C (325 °F) at 760 mmHg	[7][9][10][12]
Melting Point	-68 °C (-94 °F)	[7][9][10]
Flash Point	103-140 °F	[8][9][16]
Density	0.884 - 0.8921 g/mL at 20-25 °C	[7][9][12]
Vapor Pressure	1.8 - 21 mmHg at 20 °C	[7][9][16]
Vapor Density	4.03 (relative to air)	[9][16]
Water Solubility	Very soluble/miscible in all proportions	[7][9][13][16]
log Kow	0.21	[7]
pKa	9.87	[7]

Synthesis of 2-(Diethylamino)ethanol: Experimental Protocols

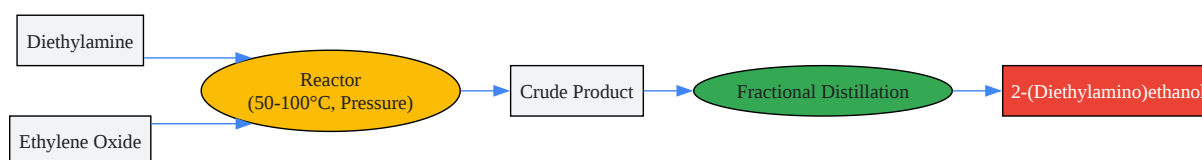
The industrial production of **2-(Diethylamino)ethanol** is primarily achieved through two main synthetic routes.

Reaction of Diethylamine with Ethylene Oxide

This is the most common commercial method for producing DEAE.[6][8][11] The process involves the nucleophilic addition of diethylamine to ethylene oxide.

Experimental Protocol:

- **Reaction Setup:** A suitable reaction vessel, typically a stirred-tank reactor, is charged with diethylamine.
- **Initiation:** Ethylene oxide is carefully introduced into the reactor containing diethylamine. The reaction is typically carried out under controlled temperature and pressure.
- **Reaction Conditions:** The reaction is exothermic and requires cooling to maintain the desired temperature, usually between 50-100°C. The pressure is maintained to keep the reactants in the liquid phase.
- **Monitoring:** The reaction progress is monitored by measuring the consumption of reactants.
- **Work-up and Purification:** Upon completion, the crude product mixture is subjected to fractional distillation to separate the desired **2-(Diethylamino)ethanol** from unreacted starting materials and any byproducts.



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Workflow for DEAE synthesis from diethylamine and ethylene oxide.

Reaction of Diethylamine with Ethylene Chlorohydrin

An alternative method for the synthesis of DEAE involves the reaction of diethylamine with ethylene chlorohydrin.^{[8][11]}

Experimental Protocol:

- **Reaction Setup:** Diethylamine and ethylene chlorohydrin are combined in a suitable reaction vessel, often in the presence of a base to neutralize the hydrochloric acid formed during the

reaction.

- **Reaction Conditions:** The mixture is heated to facilitate the nucleophilic substitution reaction.
- **Work-up and Purification:** After the reaction is complete, the resulting salt is removed, and the crude product is purified by distillation to yield **2-(Diethylamino)ethanol**.

The Pivotal Role in Procaine Synthesis

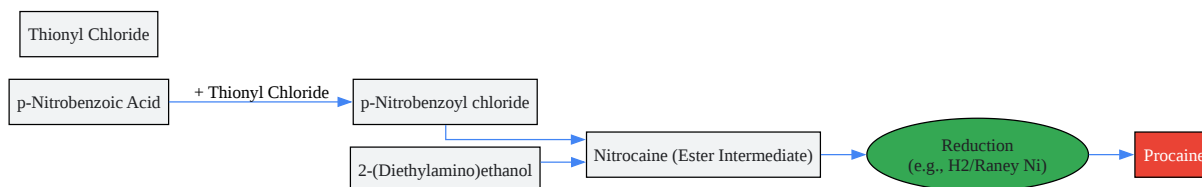
The synthesis of procaine by Alfred Einhorn was a landmark achievement in medicinal chemistry.^{[1][3][4]} **2-(Diethylamino)ethanol** serves as the alcohol component in the esterification reaction with p-aminobenzoic acid or its derivatives.

Synthesis of Procaine from p-Nitrobenzoic Acid

One common synthetic route to procaine involves the initial esterification of p-nitrobenzoic acid with **2-(Diethylamino)ethanol**, followed by the reduction of the nitro group.^[3]

Experimental Protocol:

- **Esterification:** p-Nitrobenzoic acid is reacted with thionyl chloride to form the acyl chloride. This is then reacted with **2-(Diethylamino)ethanol** to produce the intermediate ester, Nitrocaine.
- **Reduction:** The nitro group of Nitrocaine is then reduced to an amino group. This is typically achieved through catalytic hydrogenation using a catalyst such as Raney nickel.
- **Purification:** The final product, procaine, is then purified.



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Synthetic pathway of Procaine from p-Nitrobenzoic Acid.

Direct Esterification of Benzocaine

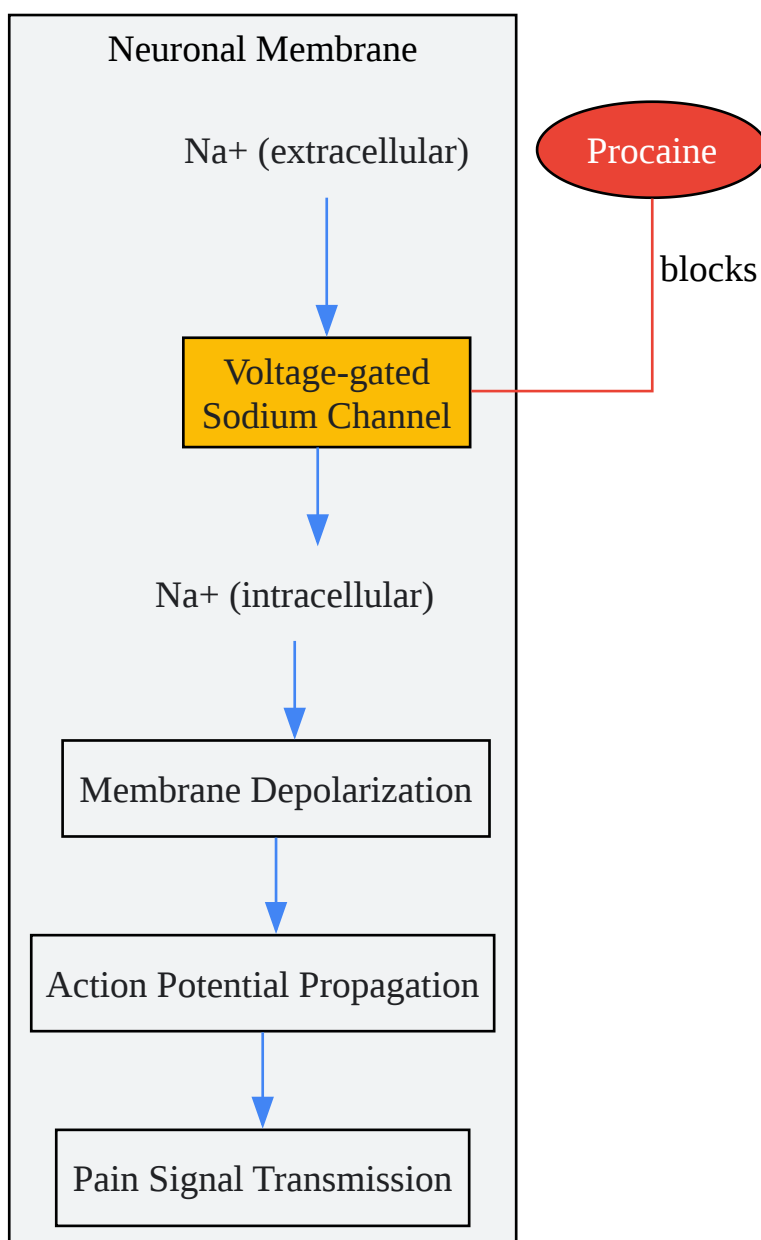
An alternative synthesis involves the direct reaction of benzocaine (ethyl p-aminobenzoate) with **2-(Diethylamino)ethanol**.^[3]

Experimental Protocol:

- **Transesterification:** Benzocaine is reacted with **2-(Diethylamino)ethanol** in the presence of a base, such as sodium ethoxide, in an ethanol solution.
- **Equilibrium Shift:** The reaction is driven to completion by removing the ethanol byproduct.
- **Purification:** The resulting procaine is then isolated and purified.

Mechanism of Action of Procaine: The Legacy of DEAE's Progeny

Procaine, the derivative of DEAE, functions as a local anesthetic by blocking voltage-gated sodium channels in the neuronal cell membrane.^{[3][5]} This action prevents the influx of sodium ions that is necessary for the depolarization of the nerve membrane and the propagation of action potentials.^[5] Consequently, the transmission of pain signals from the peripheral nerves to the central nervous system is inhibited, resulting in a localized loss of sensation.^{[4][5]}



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Mechanism of action of Procaine as a sodium channel blocker.

Broader Applications of 2-(Diethylamino)ethanol

Beyond its celebrated role in the synthesis of procaine, **2-(Diethylamino)ethanol** has found utility in a wide array of industrial and chemical applications.

Table 2: Industrial Applications of **2-(Diethylamino)ethanol**

Application	Description	References
Corrosion Inhibitor	Used in boiler water and steam condensate lines to neutralize carbonic acid and scavenge dissolved oxygen, thereby preventing corrosion.	[8] [11] [12] [17] [18]
pH Stabilizer	Employed as an alkalizing agent in various industrial processes and formulations, including coatings and HVAC systems.	[7] [8] [12] [18]
Chemical Intermediate	Serves as a precursor in the synthesis of a variety of chemicals, including pharmaceuticals (beyond procaine), emulsifiers, detergents, dyes, and resins.	[7] [8] [12] [17] [18] [19]
Polymer Synthesis	Acts as a catalyst in the production of polymers.	[7] [12]
Ion-Exchange Chromatography	DEAE is a precursor for DEAE-cellulose resin, a widely used matrix in ion-exchange chromatography for the purification of proteins and nucleic acids.	[12] [13] [15]
Personal Care Products	Functions as a pH adjuster and stabilizer in cosmetics and skincare products.	[8]

Conclusion

The history of **2-(Diethylamino)ethanol** is a compelling example of how a single chemical compound can have a profound and lasting impact on both medicine and industry. While its

initial claim to fame was as an indispensable precursor to the revolutionary local anesthetic procaine, its utility has since expanded into a multitude of applications. The story of DEAE underscores the critical role of fundamental organic synthesis in driving innovation and providing the building blocks for products that have improved human health and advanced industrial processes. For researchers and professionals in drug development and the chemical sciences, the legacy of **2-(Diethylamino)ethanol** serves as a testament to the enduring power of chemistry to shape our world.

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References

- 1. Alfred Einhorn - Wikipedia [en.wikipedia.org]
- 2. Introduction of the First Injectable Anesthetic | Research Starters | EBSCO Research [ebSCO.com]
- 3. Procaine - Wikipedia [en.wikipedia.org]
- 4. woodlibrarymuseum.org [woodlibrarymuseum.org]
- 5. nbino.com [nbino.com]
- 6. Page loading... [wap.guidechem.com]
- 7. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 8. 2-DIETHYLAMINOETHANOL (DEAE) - Ataman Kimya [atamanchemicals.com]
- 9. Diethylethanolamine | C₆H₁₅NO | CID 7497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. DIETHYLAMINOETHANOL (2-DIETHYLAMINOETHANOL) | Occupational Safety and Health Administration [osha.gov]
- 11. atamankimya.com [atamankimya.com]
- 12. 2-(DIETHYLAMINO)ETHANOL - Ataman Kimya [atamanchemicals.com]
- 13. solubilityofthings.com [solubilityofthings.com]
- 14. Human Metabolome Database: Showing metabocard for 2-Diethylaminoethanol (HMDB0033971) [hmdb.ca]

- 15. 2-(Diethylamino)ethanol (100-37-8) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 16. 2-DIETHYLAMINOETHANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 17. atamankimya.com [atamankimya.com]
- 18. DIETHYLAMINOETHANOL - Ataman Kimya [atamanchemicals.com]
- 19. atamankimya.com [atamankimya.com]
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